

1,3-Dimethyl-1H-pyrazole-5-carbonitrile physical and chemical properties

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Compound of Interest

Compound Name: 1,3-Dimethyl-1H-pyrazole-5-carbonitrile

Cat. No.: B1349356

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Technical Guide: 1,3-Dimethyl-1H-pyrazole-5-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethyl-1H-pyrazole-5-carbonitrile is a heterocyclic organic compound with the molecular formula $C_6H_7N_3$.^[1] It features a pyrazole ring, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, substituted with two methyl groups at positions 1 and 3, and a nitrile group at position 5.^[1] This compound serves as a versatile building block in medicinal chemistry and materials science. Its unique electronic and structural features make it a subject of interest for the development of novel therapeutic agents and functional materials. This guide provides a comprehensive overview of its physical and chemical properties, available synthetic routes, and potential biological activities.

Physical and Chemical Properties

The physical and chemical properties of **1,3-Dimethyl-1H-pyrazole-5-carbonitrile** are summarized below. It is important to note that while some experimental data is available, certain properties are based on predicted values.

Table 1: Physical Properties of **1,3-Dimethyl-1H-pyrazole-5-carbonitrile**

Property	Value	Source
Molecular Formula	C ₆ H ₇ N ₃	[1]
Molecular Weight	121.14 g/mol	[1]
Appearance	Off-white crystalline solid	[2]
Boiling Point	248.7 ± 20.0 °C (Predicted)	[2]
Density	1.09 ± 0.1 g/cm ³ (Predicted)	[2]
Storage Temperature	-20°C	[2]

Table 2: Chemical and Spectroscopic Identifiers

Identifier	Value	Source
IUPAC Name	1,3-dimethyl-1H-pyrazole-5-carbonitrile	[1]
CAS Number	306936-77-6	[1]
SMILES	<chem>CC1=CC(=NN1C)C#N</chem>	[1]
InChI	InChI=1S/C6H7N3/c1-5-3-6(4-7)9(2)8-5/h3H,1-2H3	[1]

Reactivity and Chemical Behavior

The pyrazole ring in **1,3-Dimethyl-1H-pyrazole-5-carbonitrile** is aromatic, and its reactivity is influenced by the electron-donating methyl groups and the electron-withdrawing nitrile group. The C-4 position of the pyrazole ring is the most electron-rich and, therefore, the most susceptible to electrophilic attack.[1]

Key reactions include:

- Oxidation: The pyrazole ring can be oxidized under specific conditions.
- Reduction: The nitrile group can be reduced to an amine or other functional groups.

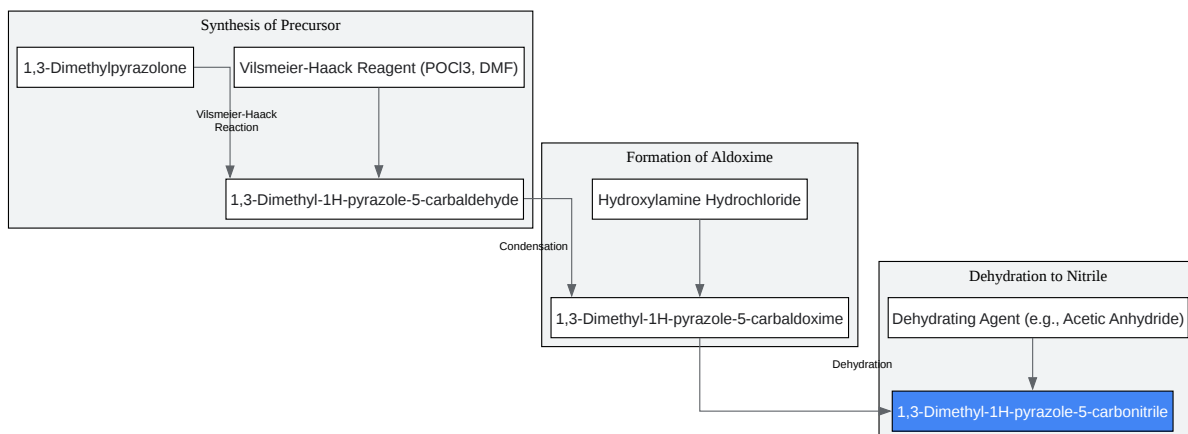
- Nucleophilic Substitution: The nitrile group can undergo nucleophilic substitution reactions.

Synthesis Protocols

While detailed, step-by-step experimental protocols for the synthesis of **1,3-Dimethyl-1H-pyrazole-5-carbonitrile** are not readily available in the public domain, a general synthetic approach has been described.

A common method involves the dehydration of the corresponding aldoxime. The precursor, 1,3-dimethyl-1H-pyrazole-5-carbaldehyde, can be synthesized through various methods, including the Vilsmeier-Haack reaction on 1,3-dimethylpyrazolone.

Below is a generalized workflow for a potential synthesis route.



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A generalized synthetic workflow for **1,3-Dimethyl-1H-pyrazole-5-carbonitrile**.

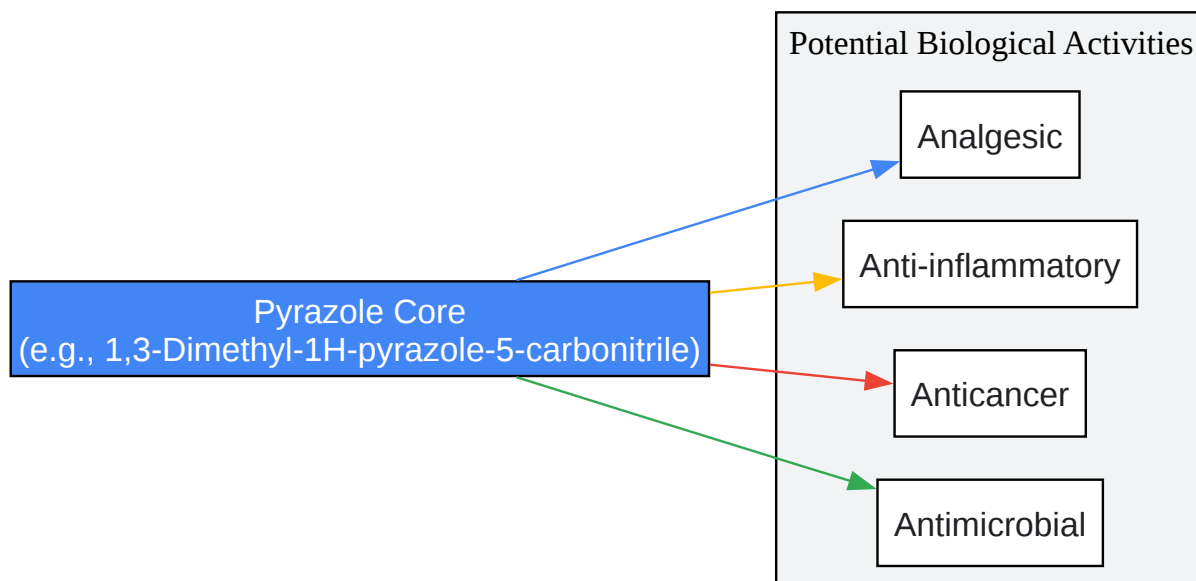
Biological Activity and Potential Applications

Derivatives of pyrazole are known to exhibit a wide range of biological activities, and **1,3-Dimethyl-1H-pyrazole-5-carbonitrile** is also under investigation for its potential therapeutic applications.

- **Antimicrobial and Anticancer Properties:** Preliminary studies suggest that this compound may possess antimicrobial and anticancer properties, though the specific mechanisms of action are still under investigation.
- **Drug Development Intermediate:** Due to its reactive functional groups and heterocyclic core, it serves as a valuable intermediate in the synthesis of more complex pharmaceutical compounds.

Currently, there is no specific information available in the public domain regarding the signaling pathways directly modulated by **1,3-Dimethyl-1H-pyrazole-5-carbonitrile**. Research in this area is ongoing.

The potential biological activities of pyrazole derivatives can be broadly categorized as shown in the diagram below.



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Potential biological activities of pyrazole-based compounds.

Safety and Handling

1,3-Dimethyl-1H-pyrazole-5-carbonitrile is predicted to be toxic if swallowed, in contact with skin, or if inhaled.[2] Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Conclusion

1,3-Dimethyl-1H-pyrazole-5-carbonitrile is a promising heterocyclic compound with potential applications in medicinal chemistry and drug development. While comprehensive experimental data on its physical properties and biological mechanisms are still being gathered, its structural features and preliminary activity screenings suggest it is a valuable scaffold for further investigation. Future research should focus on elucidating its precise biological targets and signaling pathways to fully realize its therapeutic potential.

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References

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